

Application Notes and Protocols: Spiro-NPB Based Device Architecture and Performance

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Spiro-NPB

Cat. No.: B1394941

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Audience: Researchers, scientists, and drug development professionals.

Introduction

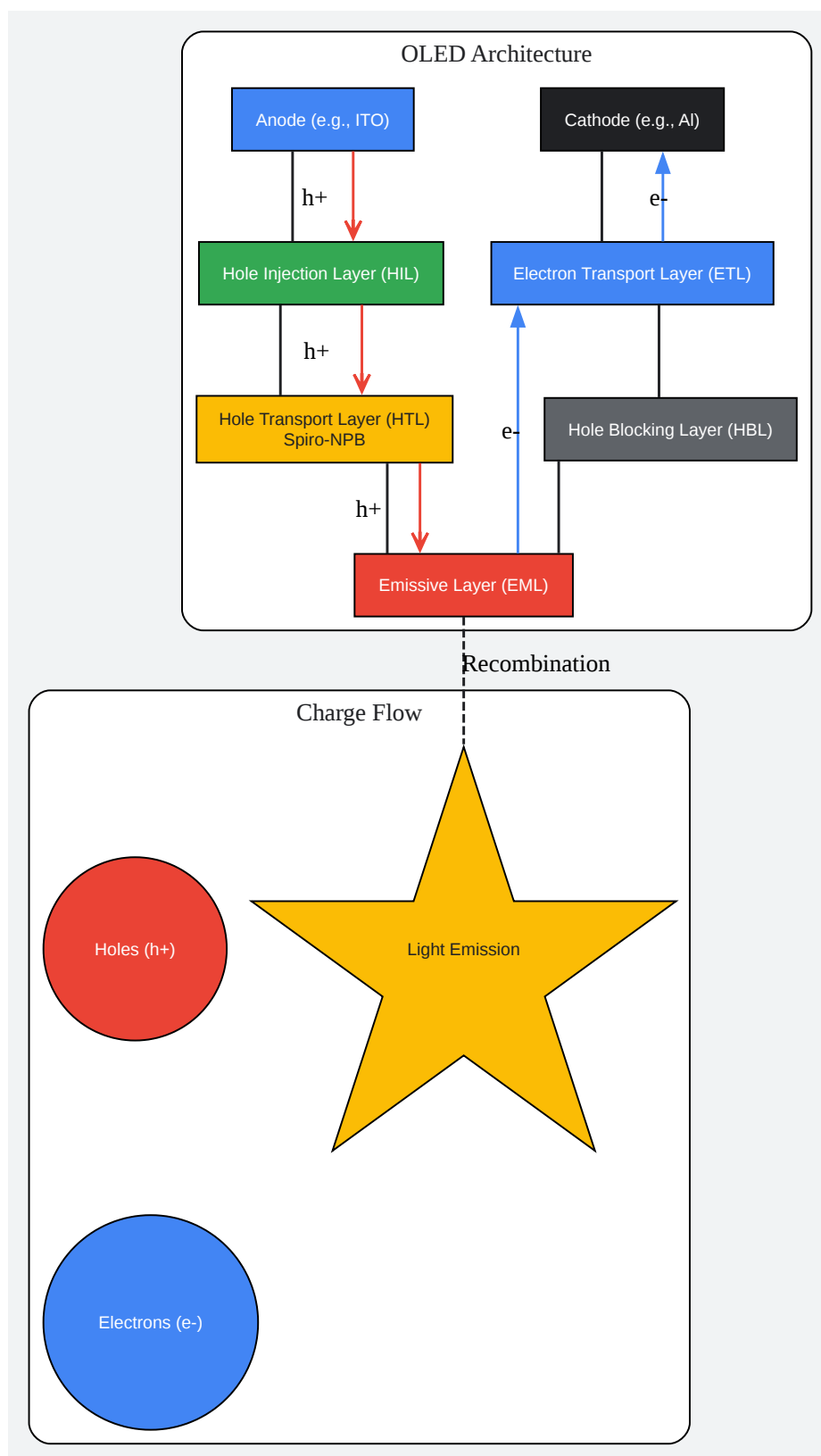
N,N'-di(naphthalen-1-yl)-N,N'-diphenyl-9,9'-spirobi[fluorene]-2,7-diamine, commonly known as **Spiro-NPB**, is a hole-transporting material (HTM) widely utilized in high-performance organic electronic devices. Its spirobifluorene core provides a rigid, three-dimensional structure that ensures a high glass transition temperature (T_g) and excellent morphological stability, which are crucial for long device lifetimes.^{[1][2]} The twisted conformation of **Spiro-NPB** helps to prevent intermolecular interactions and crystallization, leading to the formation of stable and homogeneous amorphous films.^[3] This document provides an overview of **Spiro-NPB** based device architectures, summarizes key performance data, and offers detailed protocols for device fabrication and characterization.

Application in Organic Light-Emitting Diodes (OLEDs)

Spiro-NPB and its derivatives are frequently employed as the hole-transporting layer (HTL) in both fluorescent and phosphorescent OLEDs. Its high hole mobility and suitable highest occupied molecular orbital (HOMO) energy level facilitate efficient hole injection from the anode and transport to the emissive layer (EML).

OLED Device Architectures

A typical multilayer OLED structure incorporating **Spiro-NPB** as the HTL is shown below. The layers are sequentially deposited on a transparent conductive oxide (TCO) coated substrate, such as Indium Tin Oxide (ITO).



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Caption: Generic OLED device architecture featuring a **Spiro-NPB** hole transport layer.

Performance Data

The performance of OLEDs using **Spiro-NPB** and its derivatives often surpasses that of devices based on the more conventional N,N'-di(naphthalen-1-yl)-N,N'-diphenyl-benzidine (NPB). The rigid spiro structure contributes to higher efficiency and stability.

Table 1: Performance Comparison of Hole Transport Materials in Red Phosphorescent OLEDs[1]

HTM	Device Structure	Max. Current Eff. (cd/A)	Max. Power Eff. (lm/W)	Max. EQE (%)	Turn-on Voltage (V)
NPB	ITO/DNTPD/ NPB/EML/BAlq/LiF/Al	15.38	-	13.58	4.0
Spiro-NPB	ITO/DNTPD/ Spiro-NPB/EML/BAIq/LiF/Al	9.24	8.26	9.82	4.5
HTM 1B*	ITO/DNTPD/ HTM 1B/EML/BAIq/LiF/Al	16.16	11.17	13.64	4.0

Note: HTM 1B is a synthesized spirobifluorene-based material compared against **Spiro-NPB**. [1]

Table 2: Material Properties of Selected Hole Transport Materials[1][4]

Material	HOMO (eV)	LUMO (eV)	Tg (°C)	Td (°C, 5% loss)
Spiro-NPB	5.32	2.38	126	420
HTM 1A*	5.33	2.45	110	450
HTM 1B*	5.54	2.62	180	495

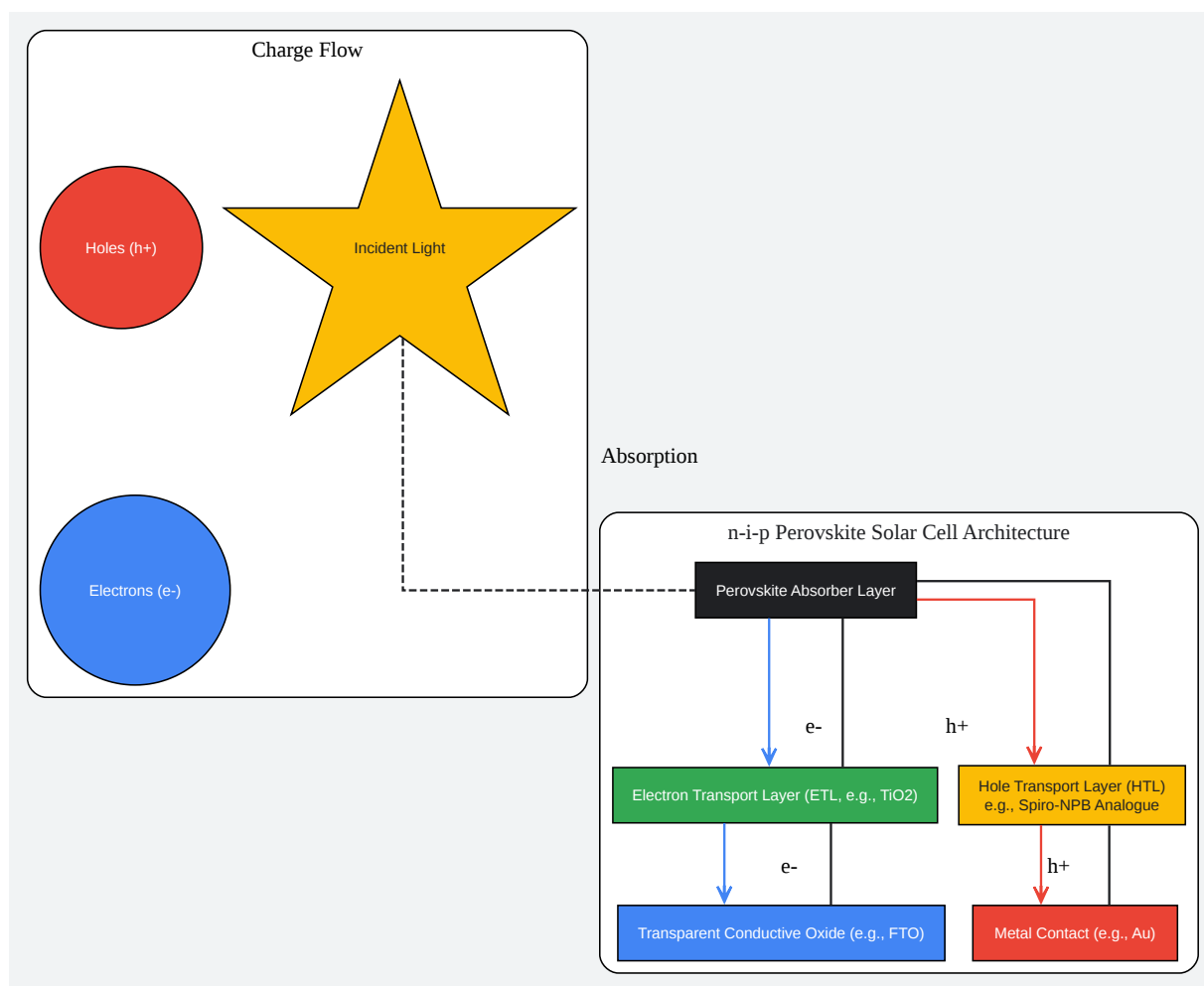
Note: HTM 1A and 1B are derivatives of the spirobifluorene core.[\[1\]](#)[\[4\]](#)

Application in Perovskite Solar Cells (PSCs)

While Spiro-OMeTAD is the most common HTM in high-efficiency PSCs, spiro-based compounds like **Spiro-NPB** and its analogues are explored as alternatives to improve stability and performance. The primary role of the HTM in a PSC is to efficiently extract holes from the perovskite absorber layer and transport them to the metal contact while blocking electrons.

PSC Device Architectures

PSCs are typically fabricated in either n-i-p (regular) or p-i-n (inverted) configurations. The n-i-p structure, where **Spiro-NPB** would be used, is depicted below.



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Caption: Generic n-i-p PSC architecture where a spiro-based HTM can be used.

Performance Data

A study developed a Spiro-OMeTAD analogue, named spiro-Naph, which demonstrates the potential of modifying the spiro core to achieve superior performance and stability in PSCs.

Table 3: Photovoltaic Performance of PSCs with Different Spiro-based HTMs[5]

HTM	Voc (V)	Jsc (mA/cm ²)	FF (%)	PCE (%)
Spiro-OMeTAD	1.16	25.41	81.3	24.01

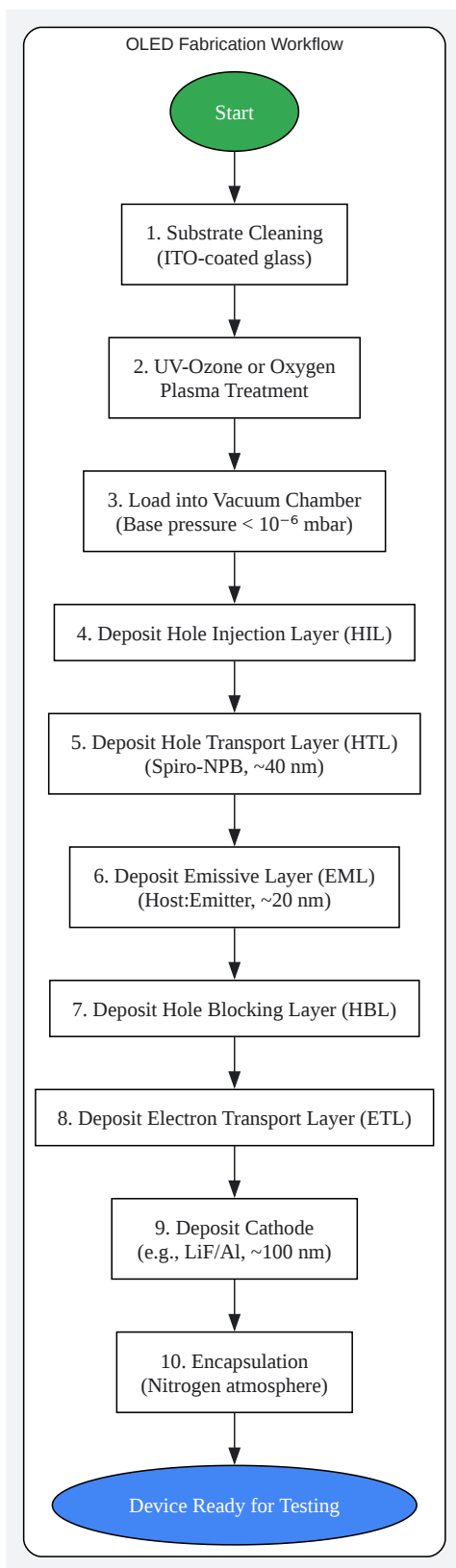
| spiro-Naph | 1.17 | 25.53 | 81.8 | 24.43 |

The spiro-Naph-based device also exhibited excellent long-term stability, retaining a high percentage of its initial efficiency after hundreds of hours under operational stress.[5]

Experimental Protocols

Protocol 1: Fabrication of a Spiro-NPB Based OLED

This protocol describes a general procedure for fabricating a multilayer OLED using thermal evaporation.



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- To cite this document: BenchChem. [Application Notes and Protocols: Spiro-NPB Based Device Architecture and Performance]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1394941#spiro-npb-based-device-architecture-and-performance]

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